

The Solubility Profile of 1-Chloroethanol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloroethanol

Cat. No.: B3344066

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Abstract

This technical guide provides a comprehensive overview of the current understanding of the solubility of **1-chloroethanol** in various solvents. A thorough review of available literature indicates a significant gap in experimentally determined quantitative solubility data for this specific compound. While its isomer, 2-chloroethanol, is well-documented as being miscible with water and soluble in many organic solvents, the solubility characteristics of **1-chloroethanol** remain largely unquantified in the public domain. This guide summarizes the available qualitative information, presents predicted physicochemical properties, and details a standardized experimental protocol for the systematic determination of **1-chloroethanol's** solubility. This information is critical for researchers and professionals in drug development and other scientific fields where **1-chloroethanol** may be used as a reagent or intermediate.

Introduction

1-Chloroethanol (CAS No. 594-01-4) is a halogenated alcohol and an isomer of the more commonly studied 2-chloroethanol.^[1] While both share the same molecular formula (C₂H₅ClO), the position of the chlorine atom significantly influences their chemical and physical properties, including solubility.^[1] Understanding the solubility of **1-chloroethanol** is crucial for its application in chemical synthesis, reaction kinetics, and formulation development. However, a comprehensive search of scientific literature and chemical databases reveals a notable absence of quantitative solubility data for **1-chloroethanol** in common laboratory solvents.

This guide aims to consolidate the existing, albeit limited, information on the solubility of **1-chloroethanol**, clearly distinguishing it from its isomer, 2-chloroethanol. Furthermore, it provides a detailed experimental framework for researchers to systematically determine the solubility of **1-chloroethanol**, thereby addressing the current knowledge gap.

Physicochemical Properties of 1-Chloroethanol

While experimental solubility data is scarce, some physicochemical properties of **1-chloroethanol** have been predicted and are presented in Table 1. These properties can offer initial insights into its expected behavior in different solvent environments.

Table 1: Predicted Physicochemical Properties of **1-Chloroethanol**

Property	Predicted Value	Reference
Molecular Formula	C2H5ClO	[2]
Molecular Weight	80.51 g/mol	[2]
Boiling Point	101.6 ± 23.0 °C	[2]
Density	1.136 ± 0.06 g/cm ³	[2]
LogP	0.56350	[2]
pKa	12.06 ± 0.20	[2]

Solubility of 1-Chloroethanol: Current State of Knowledge

There is a significant lack of experimentally determined quantitative data on the solubility of **1-chloroethanol** in various solvents. Most of the available solubility information pertains to its isomer, 2-chloroethanol (CAS No. 107-07-3), which is often referred to generically as "chloroethanol."

Qualitative Assessment:

Based on its molecular structure, which includes a polar hydroxyl group and a halogen atom, **1-chloroethanol** is expected to exhibit some degree of solubility in polar solvents. The presence

of the hydroxyl group allows for hydrogen bonding with protic solvents like water and alcohols. The chloro-substituted alkyl chain contributes to some nonpolar character, suggesting potential solubility in less polar organic solvents.

Distinction from 2-Chloroethanol:

It is critical to differentiate the solubility of **1-chloroethanol** from that of 2-chloroethanol. 2-Chloroethanol is widely reported to be miscible with water and soluble in alcohol.[3][4] This high water solubility is attributed to the positioning of the functional groups, which facilitates strong intermolecular hydrogen bonding with water molecules.[4] The stability of **1-chloroethanol** is also reported to be lower than that of 2-chloroethanol, which may impact experimental solubility determinations.[1]

Due to the absence of specific data for **1-chloroethanol**, any assumptions about its solubility based on 2-chloroethanol should be made with extreme caution and require experimental verification.

Experimental Protocol for Determining the Solubility of 1-Chloroethanol

To address the existing data gap, a standardized experimental protocol is essential. The following section outlines a general method for determining the solubility of **1-chloroethanol** in various solvents.

Objective: To quantitatively determine the solubility of **1-chloroethanol** in a range of solvents at a specified temperature.

Materials:

- **1-Chloroethanol** (high purity)
- Selected solvents (e.g., water, ethanol, methanol, acetone, diethyl ether, dichloromethane, chloroform) of analytical grade
- Thermostatically controlled shaker or water bath
- Analytical balance

- Volumetric flasks and pipettes
- Centrifuge
- Gas chromatograph with a suitable detector (e.g., Flame Ionization Detector - FID) or other appropriate analytical instrumentation (e.g., HPLC, NMR)
- Syringes and filters

Procedure:

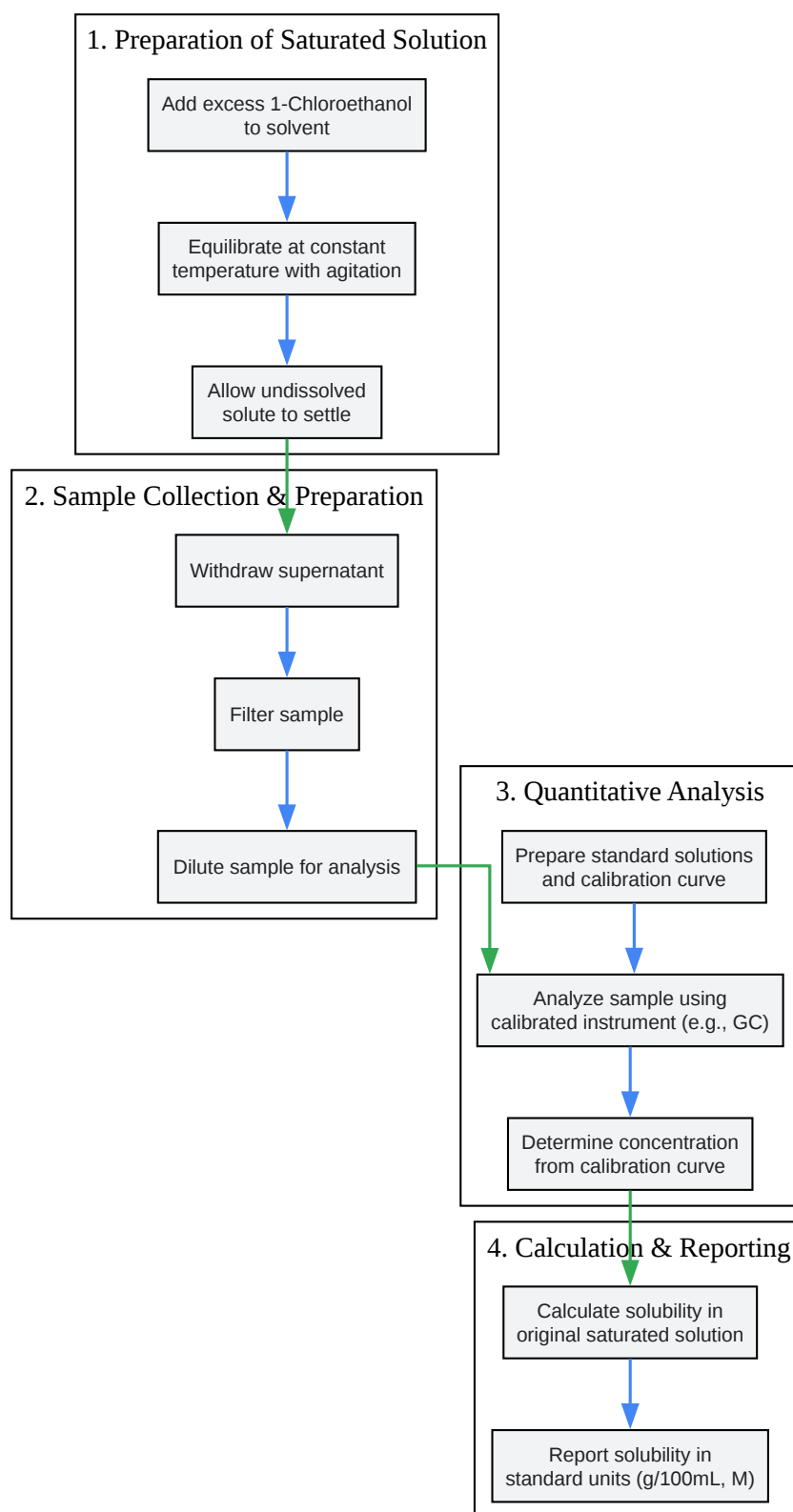
- Preparation of Saturated Solutions:
 - Add an excess amount of **1-chloroethanol** to a known volume of the selected solvent in a series of sealed vials. The excess is to ensure that a saturated solution is formed.
 - Place the vials in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the vials for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours). Preliminary experiments may be needed to determine the time required to reach equilibrium.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed in the thermostat to allow the undissolved solute to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe to the experimental temperature to avoid precipitation.
 - Immediately filter the collected sample through a syringe filter (of a material compatible with the solvent) to remove any suspended particles.
 - Accurately dilute the filtered saturated solution with the pure solvent to a concentration suitable for the analytical method.
- Quantitative Analysis:

- Analyze the diluted samples using a pre-calibrated analytical instrument (e.g., GC-FID).
- Prepare a series of standard solutions of **1-chloroethanol** in the same solvent with known concentrations.
- Generate a calibration curve by plotting the analytical signal (e.g., peak area) against the concentration of the standard solutions.
- Determine the concentration of **1-chloroethanol** in the diluted saturated solution by interpolating its analytical signal on the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of **1-chloroethanol** in the original saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units, such as grams per 100 mL of solvent (g/100 mL), molarity (mol/L), or mole fraction.

Safety Precautions: **1-Chloroethanol** is a hazardous chemical. All experimental work should be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses, lab coat) must be worn. Refer to the Material Safety Data Sheet (MSDS) for detailed safety information.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility.



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